

What is the chemical structure of 4-Amino-5-benzoylisoxazole-3-carboxamide?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-5-benzoylisoxazole-3-carboxamide

Cat. No.: B1268356

[Get Quote](#)

An In-depth Technical Guide on 4-Amino-5-benzoylisoxazole-3-carboxamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, proposed synthesis, and potential significance of **4-Amino-5-benzoylisoxazole-3-carboxamide**. Due to the limited availability of direct experimental data for this specific compound, this document outlines a plausible synthetic route based on established isoxazole synthesis methodologies.

Chemical Structure and Properties

4-Amino-5-benzoylisoxazole-3-carboxamide is a substituted isoxazole, a five-membered heterocyclic compound containing one nitrogen and one oxygen atom in adjacent positions. The isoxazole ring is a common scaffold in medicinal chemistry, known for a wide range of biological activities. The structure of the target compound features an amino group at the 4-position, a benzoyl group at the 5-position, and a carboxamide group at the 3-position.

Property	Data
IUPAC Name	4-amino-5-benzoyl-1,2-oxazole-3-carboxamide
Molecular Formula	C ₁₁ H ₉ N ₃ O ₃
Molecular Weight	231.21 g/mol
SMILES	<chem>NC1=C(C(=O)C2=CC=CC=C2)ON=C1C(=O)N</chem>
InChI Key	(deduced, not available in databases)

Proposed Synthetic Pathway

A plausible and efficient method for the synthesis of **4-Amino-5-benzoylisoxazole-3-carboxamide** involves the cyclization of an O-(β-oxoalkyl)-substituted α-hydroxyimino nitrile.^[1] This approach allows for the direct construction of the highly substituted isoxazole ring.

The proposed two-step synthesis is outlined below:

Step 1: Synthesis of the Oxime Precursor

The synthesis begins with the preparation of ethyl 2-cyano-2-(hydroxyimino)acetate. This can be achieved by the nitrosation of ethyl cyanoacetate using sodium nitrite in the presence of an acid like acetic acid or phosphoric acid.^{[2][3][4]} The resulting oxime is a key intermediate for the subsequent steps.

Step 2: O-Alkylation and Cyclization

The ethyl 2-cyano-2-(hydroxyimino)acetate is then O-alkylated with a suitable phenacyl halide, such as 2-bromoacetophenone, in the presence of a base. This reaction introduces the benzoylmethyl group onto the oxime nitrogen. The resulting intermediate undergoes a base-promoted intramolecular cyclization to yield the 4-aminoisoxazole ring. Subsequent ammonolysis of the ester group at the 3-position would lead to the final product, **4-Amino-5-benzoylisoxazole-3-carboxamide**. A one-pot reaction for the O-alkylation and cyclization has been reported for similar structures.^[1]



4-Amino-5-benzoylisoazole-3-carboxamide

- Amino Group
- Benzoyl Group
- Carboxamide Group

Binding

Biological Target

(e.g., Enzyme, Receptor)

Modulation of Activity

Biological Response

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. prepchem.com [prepchem.com]
- 3. ethyl (E)-2-cyano-2-(hydroxyimino)acetate synthesis - chemicalbook [chemicalbook.com]

- 4. Ethyl cyanohydroxyiminoacetate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [What is the chemical structure of 4-Amino-5-benzoylisoxazole-3-carboxamide?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268356#what-is-the-chemical-structure-of-4-amino-5-benzoylisoxazole-3-carboxamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com